

# Methyl 3-amino-5-bromothiophene-2-carboxylate molecular weight

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## Compound of Interest

Compound Name:	Methyl 3-amino-5-bromothiophene-2-carboxylate
Cat. No.:	B186424

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An In-depth Technical Guide to **Methyl 3-amino-5-bromothiophene-2-carboxylate**

## Introduction

**Methyl 3-amino-5-bromothiophene-2-carboxylate** is a substituted thiophene derivative that serves as a crucial heterocyclic building block in organic synthesis. Its trifunctional nature, featuring an amine, an ester, and a bromo group on a thiophene ring, makes it a versatile precursor for the synthesis of a wide array of more complex molecules. This guide provides a comprehensive overview of its chemical and physical properties, a representative synthetic protocol, its reactivity, and essential safety information for researchers, scientists, and professionals in drug development and materials science. The thiophene core is a key structural motif in numerous pharmaceuticals, and substituted thiophenes like this compound are instrumental in the development of novel therapeutic agents and functional materials.[\[1\]](#)[\[2\]](#)

## Chemical and Physical Properties

The fundamental properties of **Methyl 3-amino-5-bromothiophene-2-carboxylate** are summarized below. These data are essential for its use in quantitative chemical synthesis and analysis.

Property	Value
Molecular Weight	236.09 g/mol <a href="#">[3]</a>
Molecular Formula	C <sub>6</sub> H <sub>6</sub> BrNO <sub>2</sub> S <a href="#">[4]</a>
CAS Number	107818-55-3 <a href="#">[3]</a>
IUPAC Name	methyl 3-amino-5-bromothiophene-2-carboxylate <a href="#">[3]</a>
Appearance	Solid <a href="#">[4]</a>
InChI	InChI=1S/C6H6BrNO2S/c1-10-6(9)5-3(8)2-4(7)11-5/h2H,8H2,1H3 <a href="#">[3]</a> <a href="#">[4]</a>
InChIKey	RZYLOBBUEWSONL-UHFFFAOYSA-N <a href="#">[3]</a> <a href="#">[4]</a>
SMILES	COC(=O)C1=C(C=C(S1)Br)N <a href="#">[3]</a>

## Synthesis and Experimental Protocols

The synthesis of 3-aminothiophene-2-carboxylate derivatives is commonly achieved through the Gewald aminothiophene synthesis. This one-pot multicomponent reaction is a reliable method for constructing the thiophene ring from readily available starting materials.

## Representative Experimental Protocol: Gewald Synthesis

This protocol describes a general method for the synthesis of 2-aminothiophene-3-carboxylates, which can be adapted for the synthesis of the title compound.[\[1\]](#)[\[5\]](#)

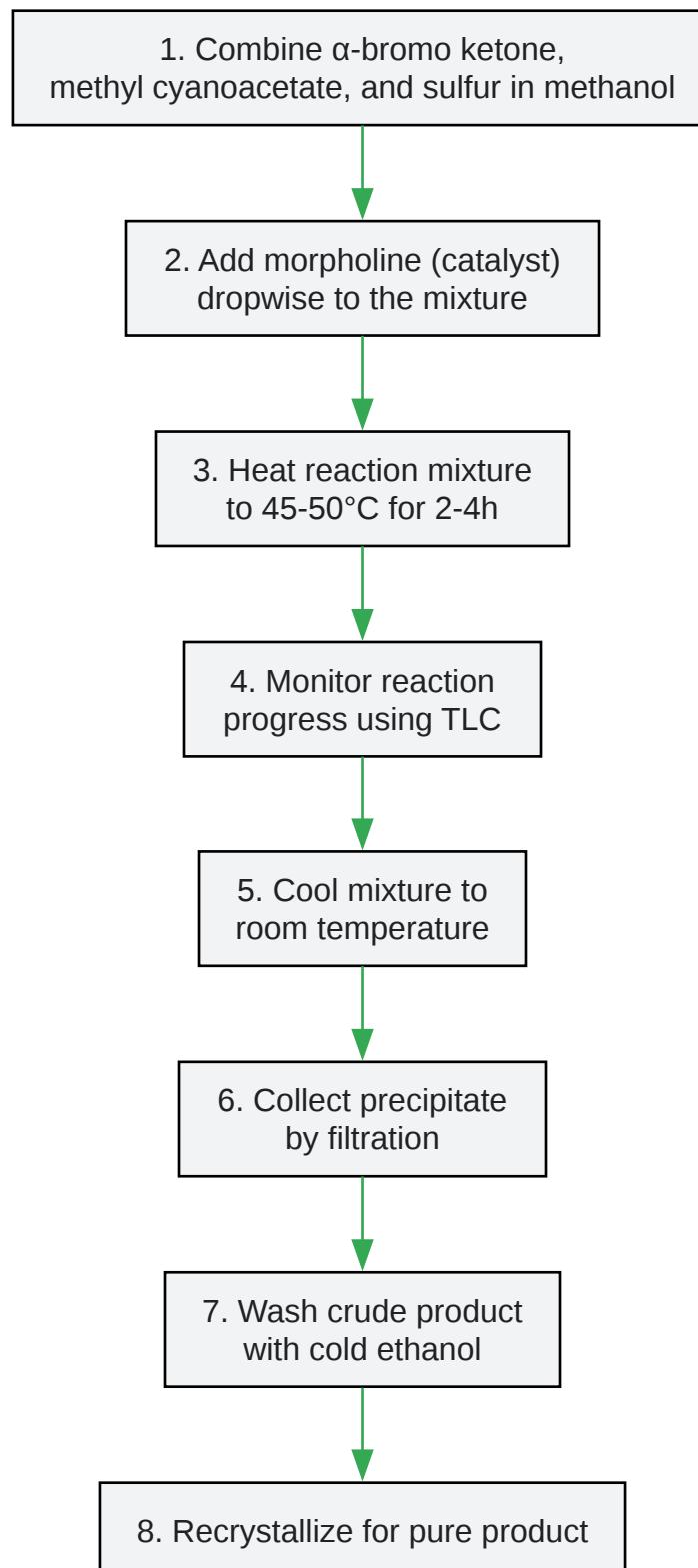
### Materials:

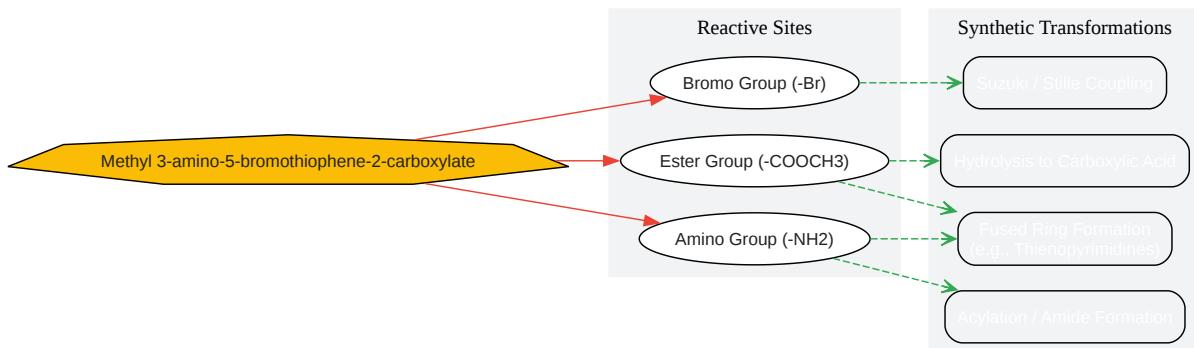
- An appropriate  $\alpha$ -halo ketone or aldehyde (to introduce the 5-bromo substituent)
- Methyl cyanoacetate
- Elemental sulfur

- A weak base (e.g., morpholine or triethylamine)
- Methanol or Ethanol (as solvent)

**Procedure:**

- To a stirred mixture of the  $\alpha$ -bromo carbonyl compound (1.0 eq.), methyl cyanoacetate (1.0 eq.), and elemental sulfur (1.1 eq.) in methanol, add morpholine (0.5 eq.) dropwise at room temperature.
- The reaction mixture is then heated to 45-50 °C and stirred for 2-4 hours.
- Reaction progress is monitored by Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature, and the precipitated product is collected by filtration.
- The crude product is washed with cold ethanol to remove unreacted starting materials and impurities.
- Further purification can be achieved by recrystallization from a suitable solvent like ethanol to yield the pure **Methyl 3-amino-5-bromothiophene-2-carboxylate**.





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## References

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